

SGC2085 hydrochloride long-term storage and stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SGC2085 hydrochloride

Cat. No.: B593814

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SGC2085 Hydrochloride Technical Support Center

This technical support center provides essential information for the long-term storage, stability, and use of **SGC2085 hydrochloride**. It includes troubleshooting guides and frequently asked questions to assist researchers, scientists, and drug development professionals in their experiments.

Storage and Stability Data

Proper storage of **SGC2085 hydrochloride** is crucial for maintaining its integrity and ensuring reproducible experimental results. The following table summarizes the recommended storage conditions and stability data.

Parameter	Condition	Duration
Long-Term Storage (Solid)	-20°C	≥ 4 years ^[1]
Stock Solutions (in Solvent)	-80°C	1 year ^[2]
-20°C	1 month ^[2]	
Shipping	Wet ice (in the continental US)	As required

Solubility Data

Solvent	Concentration
DMF	30 mg/mL[1]
DMSO	30 mg/mL[1]
Ethanol	30 mg/mL[1]
Ethanol:PBS (pH 7.2) (1:10)	0.1 mg/mL[1]

Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common questions and potential issues that may arise during the handling and use of **SGC2085 hydrochloride**.

Q1: My **SGC2085 hydrochloride** powder won't dissolve properly in my chosen solvent. What should I do?

A1: First, ensure you are using a recommended solvent such as DMSO, DMF, or Ethanol at a concentration of up to 30 mg/mL.[1] If you still experience solubility issues:

- Use fresh, anhydrous solvent: DMSO, in particular, is hygroscopic and absorbing moisture can reduce the solubility of the compound.[2]
- Gentle warming and vortexing: Briefly warm the solution and vortex to aid dissolution.
- Sonication: A brief period of sonication can also help to break up any clumps and facilitate dissolution.

Q2: I am observing inconsistent or no activity of **SGC2085 hydrochloride** in my cellular assays. What could be the cause?

A2: Several factors could contribute to a lack of activity:

- Improper Storage: Verify that the compound has been stored correctly according to the guidelines in the table above. Improper storage can lead to degradation.

- **Poor Cell Permeability:** SGC2085 has been reported to have poor cell permeability, which may result in a lack of cellular activity at concentrations up to 10 μM .^[2] Consider using cellular models with higher compound uptake or alternative experimental approaches.
- **Incorrect Concentration:** Ensure that the final concentration in your assay is appropriate. SGC2085 is a potent inhibitor of CARM1 with an IC_{50} of 50 nM in biochemical assays.^{[1][2]}
- **Repeated Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles of your stock solutions, as this can lead to degradation. It is recommended to aliquot the stock solution into single-use volumes.^[2]

Q3: How should I prepare my stock solutions and how long can I store them?

A3: Prepare stock solutions in a suitable solvent like DMSO. For long-term storage, aliquot the stock solutions to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C for up to one year or at -20°C for up to one month.^[2]

Q4: Is **SGC2085 hydrochloride** selective for a specific target?

A4: Yes, SGC2085 is a potent and selective inhibitor of Coactivator Associated Arginine Methyltransferase 1 (CARM1/PRMT4) with an IC_{50} of 50 nM.^[1] It shows over 100-fold selectivity for CARM1 over other PRMTs, with the exception of PRMT6 ($\text{IC}_{50} = 5.2 \mu\text{M}$).^[2] It is selective over PRMT8 at concentrations up to 50 μM and PRMT1, PRMT3, PRMT5, and PRMT7 up to 100 μM .^[1]

Experimental Protocols

In Vitro Inhibition of CARM1 in HEK293 Cells

This protocol describes a method to assess the cellular activity of **SGC2085 hydrochloride** by monitoring the methylation status of BAF155 in HEK293 cells.^[2]

1. Cell Culture:

- Grow HEK293 cells in 12-well plates in DMEM supplemented with 10% FBS, 100 U/mL penicillin, and 100 $\mu\text{g/mL}$ streptomycin.^[2]

2. Compound Treatment:

- Treat 30% confluent cells with the desired concentration of **SGC2085 hydrochloride** or DMSO as a vehicle control.[\[2\]](#)

- Incubate the cells for 48 hours.[\[2\]](#)

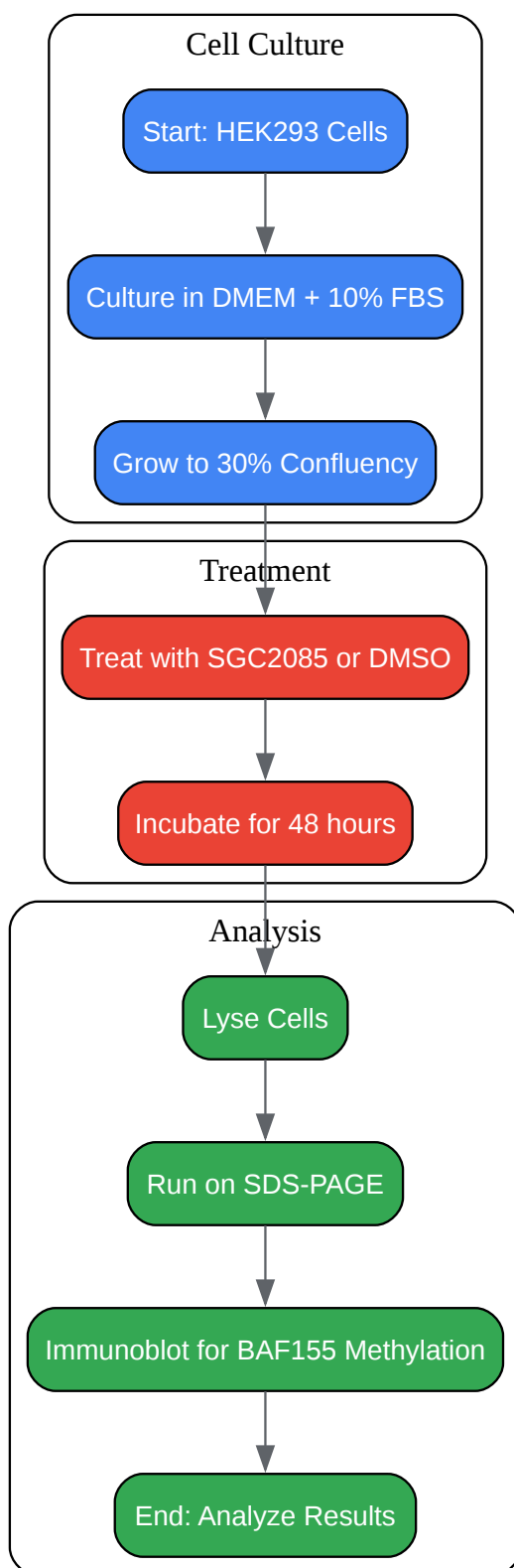
3. Cell Lysis:

- After incubation, remove the media and lyse the cells in 100 μ L of total lysis buffer (20 mM Tris-HCl pH 8.0, 150 mM NaCl, 1 mM EDTA, 10 mM MgCl₂, 0.5% Triton X-100, 12.5 U/mL benzonase) supplemented with a complete EDTA-free protease inhibitor cocktail.[\[2\]](#)
- Incubate at room temperature for 3 minutes, then add SDS to a final concentration of 1%.[\[2\]](#)

4. Western Blotting:

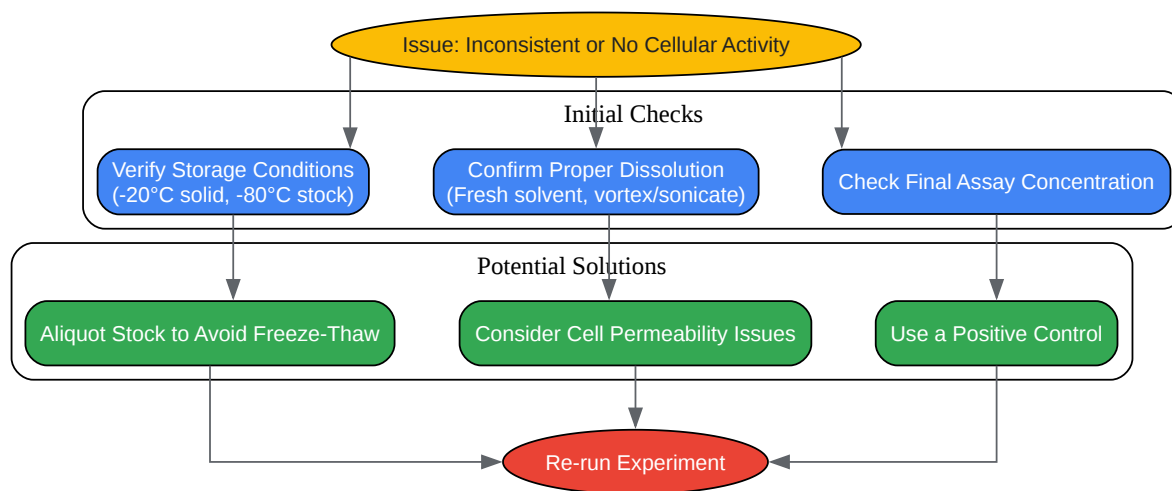
- Run the cell lysates on SDS-PAGE.
- Perform immunoblotting to determine the levels of unmethylated and methylated BAF155.

Diagrams



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Caption: Experimental workflow for in-vitro analysis of **SGC2085 hydrochloride**.



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Caption: Troubleshooting workflow for **SGC2085 hydrochloride** cellular assays.

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